

Troubleshooting inconsistent Ceftaroline MIC results

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Compound of Interest

Compound Name: Ceftaroline

Cat. No.: B109729

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Technical Support Center: Ceftaroline MIC Testing

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during **Ceftaroline** Minimum Inhibitory Concentration (MIC) testing.

Troubleshooting Guide & FAQs

This section provides answers to specific questions and guidance on resolving inconsistencies in **Ceftaroline** MIC results.

Q1: Why are my **Ceftaroline** MIC results for *Staphylococcus aureus* inconsistent between different susceptibility testing methods (e.g., broth microdilution, disk diffusion, Etest)?

Inconsistent **Ceftaroline** MIC results can arise from the inherent variability of different testing methods. Studies have shown that while there is generally good overall agreement, discrepancies can occur, particularly for MRSA isolates with MICs near the breakpoint of 1 mg/L.^{[1][2]}

- Broth Microdilution (BMD): This is considered the reference method for MIC determination and is recommended by both CLSI and EUCAST.^{[3][4][5]}

- Disk Diffusion: This method can be less precise in discriminating between susceptible and non-susceptible isolates, especially for MRSA with **Ceftaroline** MICs of 1 and 2 mg/L.[1][2] Systematic bias has been observed where some laboratories consistently report larger or smaller zones irrespective of the disk or method used.[1][2]
- Etest: While showing good essential agreement with BMD, Etest can sometimes miscategorize MRSA isolates.[4][6] For instance, some MRSA isolates found to be resistant by BMD were reported as susceptible by Etest.[4][6]

Q2: I'm seeing different interpretations of **Ceftaroline** MIC results. Why is there a discrepancy between CLSI and EUCAST breakpoints for *S. aureus*?

The Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) have slightly different breakpoints for **Ceftaroline** against *S. aureus*, which can lead to different interpretations of the same MIC value.[1][2][7]

- EUCAST: Generally defines susceptible as ≤ 1 mg/L and resistant as > 1 mg/L.[1][4][7] For certain infections, an intermediate category may be used.[7][8]
- CLSI: Defines susceptible as ≤ 1 mg/L, susceptible-dose dependent (SDD) as 2-4 mg/L, and resistant as ≥ 8 mg/L.[3][7] The SDD category was introduced to account for higher dosing regimens that can be effective against isolates with these MICs.[3][7][9]

This difference in breakpoints means that an isolate with an MIC of 2 mg/L would be considered resistant by EUCAST but susceptible-dose dependent by CLSI.[7]

Q3: My **Ceftaroline** MIC for a specific MRSA isolate is higher than expected. What could be the cause?

Elevated **Ceftaroline** MICs in MRSA can be due to several factors, primarily related to alterations in penicillin-binding proteins (PBPs).

- PBP2a Mutations: Resistance to **Ceftaroline** in MRSA is often associated with mutations in the *mecA* gene, which encodes for PBP2a.[7][10][11] Specific amino acid substitutions in PBP2a can decrease the binding affinity of **Ceftaroline**. [7][11][12]

- Clonal Complex: Certain MRSA clonal complexes, such as CC239, have been associated with higher rates of **Ceftaroline** non-susceptibility.[13]
- Heteroresistance: Some MRSA strains may exhibit heteroresistance, where a subpopulation of cells shows increased resistance to an antibiotic.[13]

Q4: What are the recommended Quality Control (QC) strains and their expected MIC ranges for **Ceftaroline** testing?

Using appropriate QC strains is crucial for ensuring the accuracy of MIC testing. The recommended QC strain for *S. aureus* is ATCC® 29213™.

Quality Control Strain	Method	Expected MIC Range (µg/mL)
<i>S. aureus</i> ATCC® 29213™	Broth Microdilution	0.12 - 0.5

Note: Ranges are based on CLSI and EUCAST guidelines. Users should always refer to the latest documents from these organizations for the most current information.[14][15]

Data Summary Tables

Table 1: CLSI and EUCAST Breakpoints for **Ceftaroline** against *Staphylococcus aureus*

MIC (µg/mL)	CLSI Interpretation	EUCAST Interpretation (Pneumonia)	EUCAST Interpretation (Other Infections)
≤1	Susceptible	Susceptible	Susceptible
2	Susceptible-Dose Dependent	Resistant	Intermediate
4	Susceptible-Dose Dependent	Resistant	Resistant
≥8	Resistant	Resistant	Resistant

Source: Compiled from CLSI and EUCAST documents.[\[7\]](#)[\[16\]](#)[\[17\]](#)

Experimental Protocols

Broth Microdilution MIC Testing Protocol (Reference Method)

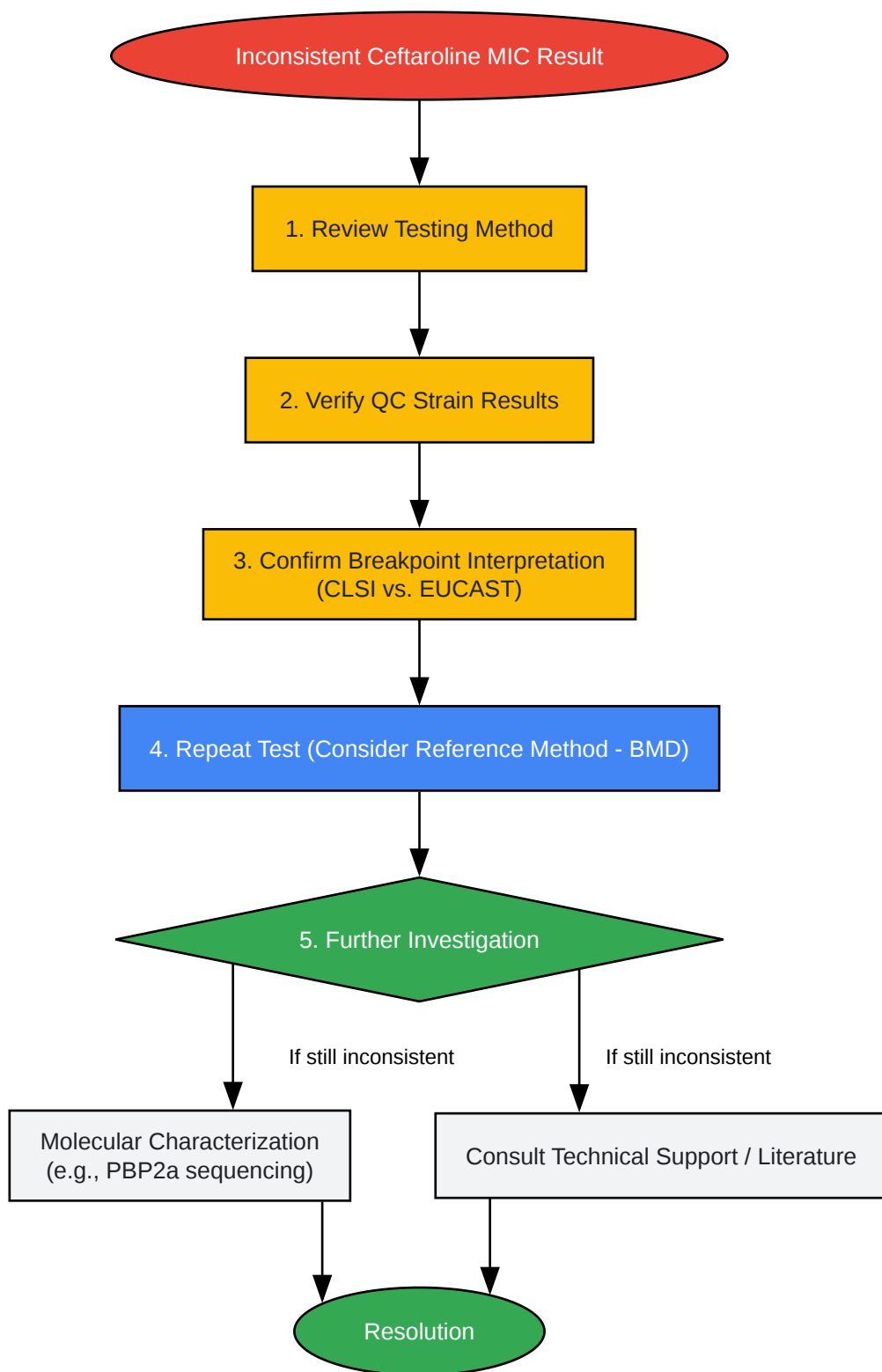
This protocol is a generalized summary based on CLSI and EUCAST guidelines.[\[3\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Prepare Inoculum:
 - Select 3-5 well-isolated colonies of the same morphology from an 18-24 hour agar plate.
 - Suspend the colonies in a sterile broth (e.g., Tryptic Soy Broth) or saline.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
 - Dilute the standardized inoculum in cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Prepare **Ceftaroline** Dilutions:
 - Prepare a stock solution of **Ceftaroline** powder.
 - Perform serial two-fold dilutions of **Ceftaroline** in CAMHB in a microtiter plate to achieve the desired concentration range.
- Inoculate and Incubate:
 - Add the standardized bacterial inoculum to each well of the microtiter plate containing the **Ceftaroline** dilutions.
 - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
 - Incubate the plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Read and Interpret Results:

- The MIC is the lowest concentration of **Ceftaroline** that completely inhibits visible growth of the organism.
- Interpret the MIC value according to the latest CLSI or EUCAST breakpoint tables.

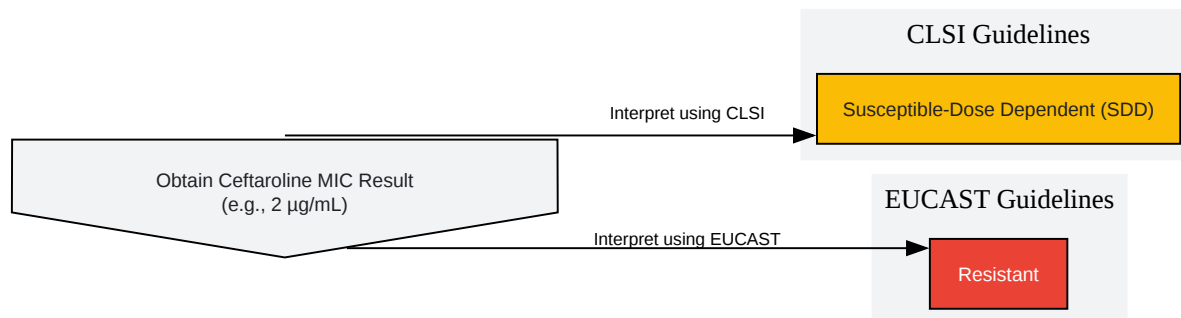
Visualizations

Below are diagrams illustrating key workflows and relationships in **Ceftaroline** MIC testing.



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Caption: Troubleshooting workflow for inconsistent **Ceftaroline** MIC results.



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Caption: Divergent interpretation of a **Ceftaroline** MIC result based on CLSI vs. EUCAST guidelines.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. Susceptibility testing challenges with ceftaroline, MRSA and a 1 mg/L breakpoint - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Evaluation of the Revised Ceftaroline Disk Diffusion Breakpoints When Testing a Challenge Collection of Methicillin-Resistant Staphylococcus aureus Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. researchportal.ukhsa.gov.uk [researchportal.ukhsa.gov.uk]
- 6. Etest® versus broth microdilution for ceftaroline MIC determination with Staphylococcus aureus: results from PREMIUM, a European multicentre study - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Ceftaroline Susceptibility among Isolates of MRSA: A Comparison of EUCAST and CLSI Breakpoints - PMC [pmc.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. FDA Rationale for Recognition Decision: Ceftaroline fosamil | FDA [fda.gov]
- 10. Reduced Ceftaroline Susceptibility among Invasive MRSA Infections in Children: a Clinical and Genomic Investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Ceftaroline Is Active against Heteroresistant Methicillin-Resistant Staphylococcus aureus Clinical Strains despite Associated Mutational Mechanisms and Intermediate Levels of Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Reduced In Vitro Activity of Ceftaroline by Etest among Clonal Complex 239 Methicillin-Resistant Staphylococcus aureus Clinical Strains from Australia - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Development of EUCAST zone diameter breakpoints and quality control range for Staphylococcus aureus with ceftaroline 5-µg disk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. jcdr.net [jcdr.net]
- 16. MR05 | Ceftaroline Breakpoints for Staphylococcus aureus [clsi.org]
- 17. EUCAST: Rationale Documents [eucast.org]
- 18. In vitro Activity of Ceftaroline Against Isolates of Gram-Positive Bacteria from Patients with Bloodstream Infections Collected as a Part of ATLAS Between 2017 and 2020 - PMC [pmc.ncbi.nlm.nih.gov]
- 19. jmilabs.com [jmilabs.com]
- 20. EUCAST: MIC Determination [eucast.org]
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